

5-Hydroxyindole-3-acetic Acid (D5) Disposal & Handling Guide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic Acid
(D5)
CAS No.: 1219802-93-3
Cat. No.: B1147737

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Part 1: Executive Safety & Immediate Action

Status: STABLE ISOTOPE (NON-RADIOACTIVE) Urgency: Standard Hazardous Waste Protocols Apply

This guide defines the disposal lifecycle for 5-Hydroxyindole-3-acetic Acid-d5 (5-HIAA-D5). **CRITICAL DISTINCTION:** Although labeled "D5" (Deuterated), this compound is a stable isotope. It emits no radiation and must NOT be disposed of in radioactive waste streams. Doing so will trigger unnecessary regulatory audits and disposal cost spikes.

Emergency Safety Card (PPE & First Aid)

Parameter	Specification
GHS Classification	Warning
Primary Hazards	Acute Toxicity (Oral), Skin/Eye Irritant, Respiratory Irritant.[1]
Required PPE	Nitrile gloves (0.11 mm min), Safety Goggles (ANSI Z87.1), Lab Coat, N95 Respirator (if handling neat powder).
In Case of Skin Contact	Wash with soap and water for 15 minutes. Remove contaminated clothing.[2]
In Case of Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses.[2][3]
In Case of Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center.

Part 2: Technical Profile & Waste Classification[1]

Compound: 5-Hydroxyindole-3-acetic acid-d5 (5-HIAA-D5) CAS No: 81587-11-3 (Labeled) / 54-16-0 (Unlabeled) Molecular Formula: $C_{10}H_4D_5NO_3$ [1][4]

Regulatory Waste Characterization

Unlike P-listed acutely toxic substances (e.g., Epinephrine P042), 5-HIAA is not explicitly listed on the EPA P or U lists.[1] However, it must be managed as Hazardous Chemical Waste due to its GHS toxicity profile.

State	Waste Stream Classification	EPA/RCRA Code Applicability
Neat Solid	Hazardous Organic Waste (Toxic)	Not Listed (unless characteristic).[1] Manage as Non-RCRA Hazardous or State-Regulated.[1]
Stock Solution (MeOH)	Flammable Organic Waste	D001 (Ignitability) due to solvent carrier (Methanol/Acetonitrile).
HPLC Effluent	Mixed Solvent Waste	D001 (Ignitability) or F003 (Spent Solvents).

Part 3: Step-by-Step Disposal Protocols

Scenario A: Disposal of Neat Solid (Expired or Degraded Standards)

Context: You have a vial of 5-HIAA-D5 powder that has degraded or is no longer required.[1]

- Segregation: Do not mix with silica, trash, or biohazard waste.
- Containerization: Keep the substance in its original glass vial if possible. Tightly cap the vial.
- Secondary Containment: Place the vial into a clear, sealable plastic bag (e.g., Ziploc) to contain any potential breakage.
- Labeling: Apply a hazardous waste label.
 - Chemical Name: "5-Hydroxyindole-3-acetic acid-d5"[1][2][3][4]
 - Hazards: "Toxic, Irritant"[2]
- Disposal: Deposit into the Solid Hazardous Waste Drum (usually blue or black barrel) designated for "Lab Pack" incineration.

Scenario B: Disposal of Liquid Waste (HPLC Waste & Stock Solutions)

Context: 5-HIAA-D5 dissolved in solvents (Methanol, Acetonitrile, Water) from LC-MS/MS workflows.[1]

- Determine Solvent Base:
 - Non-Halogenated: Methanol, Acetonitrile, Ethanol, Water.
 - Halogenated: Dichloromethane (DCM), Chloroform (Rare for 5-HIAA, but possible in extraction).
- Collection: Pour into the appropriate Safety Waste Carboy.
 - Note: 5-HIAA-D5 is acidic.[1] Ensure the waste stream is compatible (do not mix with strong bases/cyanides).[5]
- Rinsing: Triple-rinse the empty stock vial with the solvent being used. Pour rinsate into the waste carboy.
- Defacing: Deface the label on the empty vial and dispose of the glass vial in the "Broken Glass/Sharps" container (if chemically clean) or "Solid Chemical Debris" (if residue remains).

Part 4: Spill Response Mechanism

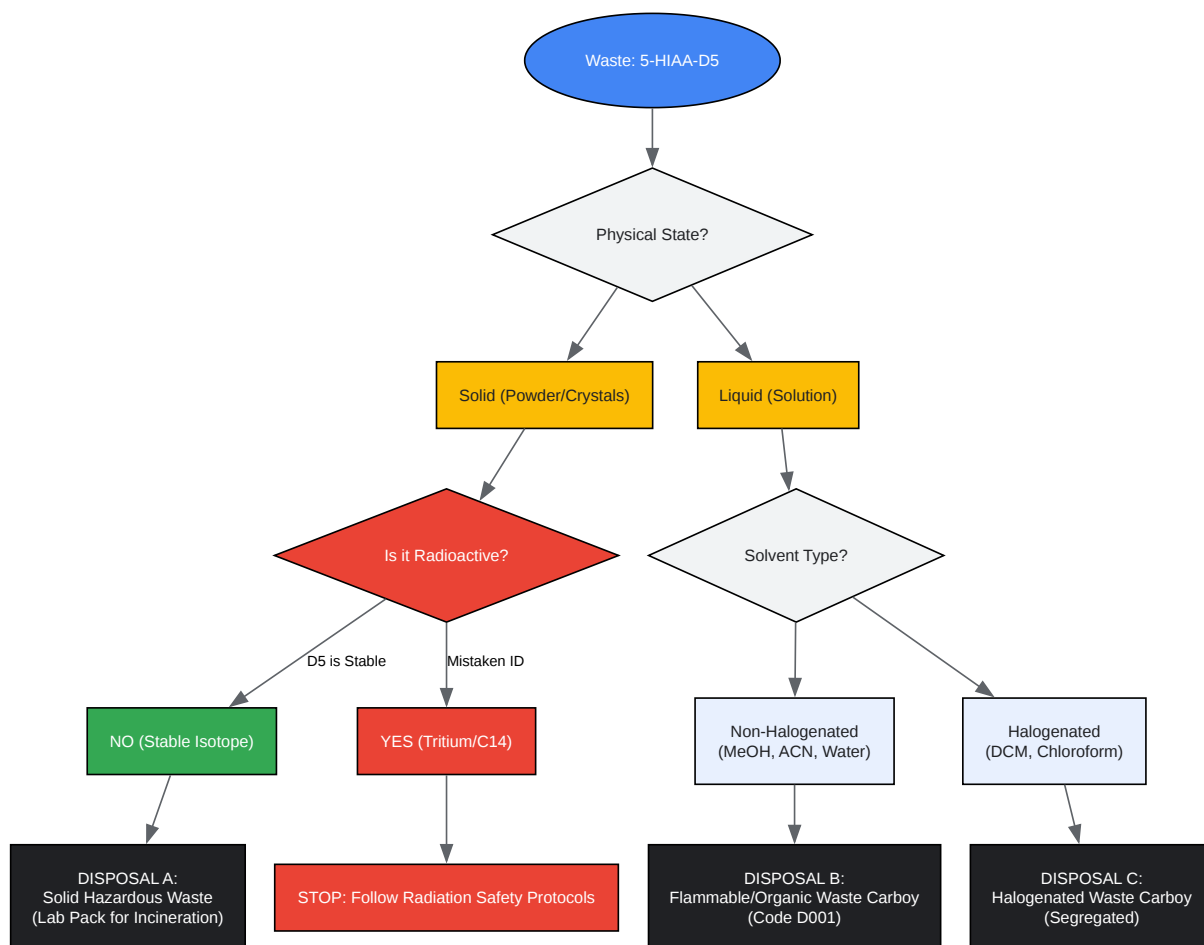
Trigger: Spillage of < 100 mg (Solid) or < 10 mL (Liquid).

- Isolate: Alert nearby personnel. Demarcate the area.
- Protect: Don PPE (Gloves, Goggles, Lab Coat). Wear an N95 mask if powder is airborne.
- Contain:
 - Solid: Gently cover with wet paper towels to prevent dust generation.
 - Liquid: Place absorbent pads (pig mats) over the spill.
- Clean:

- Sweep/wipe up material using a dustpan or forceps.
- Clean the surface with soap and water.[\[2\]](#)[\[6\]](#)
- Verify surface pH is neutral.
- Dispose: Place all cleanup materials (towels, gloves, mats) into a sealed plastic bag. Label as "Hazardous Waste Debris: 5-HIAA-D5" and dispose of in the Solid Hazardous Waste bin.

Part 5: Disposal Decision Logic (Visualization)

The following diagram outlines the decision process for segregating 5-HIAA-D5 waste streams to ensure compliance and safety.



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Caption: Decision tree for segregating 5-HIAA-D5 waste based on physical state and solvent carrier.

Part 6: References

- MedChemExpress. Safety Data Sheet: 5-Hydroxyindole-3-acetic acid-d5. Revision 2025. [Link](#)
- Cayman Chemical. Safety Data Sheet: 5-hydroxy Indole-3-acetic Acid. August 2025.[2][7][8] [Link](#)
- United States Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. 40 CFR Part 261. [Link](#)
- PubChem. 5-Hydroxyindoleacetic Acid (Compound Summary). National Library of Medicine. [Link](#)
- University of Wollongong. Laboratory Waste Disposal Guidelines. October 2018. [Link](#)

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